

Technical Guide: Physical Properties of 1,3-Diaminohexane

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Compound of Interest

Compound Name: Hexane-1,3-diamine

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Abstract

This technical guide provides a summary of the available physical property data for 1,3-diaminohexane (CAS No: 589-54-8). Due to a notable lack of experimentally determined data for this specific isomer in publicly accessible literature, this document presents computed properties for 1,3-diaminohexane. For comparative purposes, experimentally determined physical properties for the common isomer, 1,6-diaminohexane (CAS No: 124-09-4), are also provided. Furthermore, this guide outlines standardized experimental protocols for the determination of key physical properties of liquid amines, which would be applicable to 1,3-diaminohexane. A generalized workflow for boiling point determination is also presented in a visual diagram.

Introduction

1,3-Diaminohexane is a diamine with the molecular formula $C_6H_{16}N_2$.^[1] While its structural isomer, 1,6-diaminohexane (hexamethylenediamine), is a widely used industrial chemical with well-documented physical properties, there is a significant scarcity of experimental data for 1,3-diaminohexane. This guide aims to collate the available computed data for 1,3-diaminohexane and provide context through comparison with the experimentally verified data of its 1,6-isomer. Additionally, it serves as a resource for researchers by detailing the standard methodologies for determining the physical properties of such compounds.

Physical Properties

The following sections present the available physical property data. It is critical to note the distinction between the computed data for 1,3-diaminohexane and the experimental data for 1,6-diaminohexane.

Computed Physical Properties of 1,3-Diaminohexane (CAS: 589-54-8)

The data in this table are computationally derived and have not been experimentally verified, as per available public information.[\[1\]](#)[\[2\]](#)

Property	Value	Source
Molecular Weight	116.2 g/mol	[1] [2]
Molecular Formula	C ₆ H ₁₆ N ₂	[1] [2]
XLogP3-AA	0	[2]
Hydrogen Bond Donor Count	2	[2]
Hydrogen Bond Acceptor Count	2	[2]
Rotatable Bond Count	4	[2]
Exact Mass	116.131348519 Da	[2]
Monoisotopic Mass	116.131348519 Da	[2]
Topological Polar Surface Area	52 Å ²	[2]
Heavy Atom Count	8	[2]
Complexity	45.8	[2]

Experimental Physical Properties of 1,6-Diaminohexane (CAS: 124-09-4)

This table summarizes the experimentally determined physical properties of the common isomer, 1,6-diaminohexane, for comparative reference.

Property	Value	Source
Melting Point	39 to 42 °C	[3]
Boiling Point	204.6 °C	[3]
Density	0.84 g/mL	[3]
Solubility in Water	490 g/L	[3]
Appearance	Colorless crystals	[3]
Molar Mass	116.208 g·mol ⁻¹	[3]

Experimental Protocols

The following are detailed methodologies for the determination of key physical properties of liquid amines like 1,3-diaminohexane.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions to a liquid. For many organic compounds, this is a sharp transition, and the melting point range can be an indicator of purity.[4]

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes, thermometer.[4][5]
- Procedure:
 - A small, finely powdered sample of the substance is packed into a thin-walled capillary tube, sealed at one end.[5]
 - The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a calibrated thermometer.[6]

- The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting point.^[4]
- For an accurate measurement, the determination is repeated with a fresh sample, heating slowly (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.^[4]
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range, and the temperature at which the last solid particle melts is the end of the range.^[4]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

- Apparatus: Thiele tube or distillation apparatus, small test tube, capillary tube, thermometer, heat source.^[7]
- Procedure (Thiele Tube Method):
 - A small amount of the liquid sample (a few milliliters) is placed in a small test tube.^[7]
 - A capillary tube, sealed at one end, is inverted and placed in the test tube with the liquid.^[7]
 - The test tube is attached to a thermometer, and the assembly is placed in a Thiele tube containing a high-boiling point oil.^[7]
 - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.^[8]
 - As the liquid heats, a stream of bubbles will emerge from the inverted capillary tube. Heating is continued until a steady stream of bubbles is observed.^[8]
 - The heat source is removed, and the apparatus is allowed to cool. The temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube is recorded as the boiling point.^[8]

Density Determination

Density is the mass of a substance per unit volume. For a liquid, it can be determined by measuring the mass of a known volume.

- Apparatus: Pycnometer (specific gravity bottle) or a graduated cylinder and an analytical balance.[\[9\]](#)
- Procedure (Pycnometer Method):
 - A clean, dry pycnometer is weighed accurately on an analytical balance.[\[10\]](#)
 - The pycnometer is filled with the liquid sample, ensuring there are no air bubbles. The temperature of the liquid should be recorded.[\[10\]](#)
 - The filled pycnometer is weighed again.[\[10\]](#)
 - The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
 - The volume of the pycnometer is known (it is calibrated).
 - The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Solubility Determination

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The solubility of amines can be tested in water and various organic and acidic solutions.

- Apparatus: Test tubes, graduated pipettes or cylinders, vortex mixer or stirring rods.
- Procedure:
 - A measured amount of the solvent (e.g., 1 mL of water) is placed in a test tube.[\[11\]](#)
 - A small, measured amount of the amine (e.g., 0.05 mL for a liquid or 25 mg for a solid) is added to the solvent.[\[11\]](#)

- The mixture is agitated vigorously.[11]
- The solution is observed to determine if the amine has dissolved completely. If it has, it is considered soluble.
- This process can be repeated with different solvents (e.g., diethyl ether, 5% HCl solution) to determine the solubility profile of the compound.[12] Amines, being basic, are expected to be more soluble in acidic solutions due to the formation of an ammonium salt.[12]

Mandatory Visualization

The following diagram illustrates a generalized workflow for the determination of the boiling point of a liquid sample using the Thiele tube method.



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Generalized workflow for boiling point determination.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of 1,3-Diaminohexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14751582#physical-properties-of-1-3-diaminohexane]

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